

Technical Support Center: Tedizolid Phosphate for In Vitro Assays

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Compound of Interest		
Compound Name:	Tedizolid phosphate sodium	
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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the solubility of tedizolid phosphate in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a tedizolid phosphate stock solution?

A1: The recommended solvent for preparing a high-concentration stock solution of tedizolid phosphate is dimethyl sulfoxide (DMSO).[1][2][3] It is crucial to use fresh, anhydrous DMSO, as moisture can significantly reduce the solubility of the compound.[1] Solubility in DMSO has been reported at concentrations of 22 mg/mL (48.85 mM) and \geq 36 mg/mL (79.94 mM).[1][2]

Q2: My tedizolid phosphate precipitates when I dilute the DMSO stock into my aqueous assay buffer. Why does this happen and what can I do?

A2: This common issue, known as "precipitation upon dilution," occurs because tedizolid phosphate is significantly less soluble in aqueous solutions than in organic solvents like DMSO. When the DMSO concentration drops sharply upon dilution, the aqueous buffer cannot maintain the compound in solution. Here are several strategies to resolve this:

Adjust the pH of the Aqueous Buffer: Tedizolid phosphate's aqueous solubility is highly pH-dependent. Solubility dramatically increases at a pH of 6.0 and above.[4][5] Adjusting your buffer to a pH between 6.0 and 8.0 should significantly improve solubility.[4]



- Lower the Final Compound Concentration: Your assay may be effective at a lower concentration of tedizolid phosphate that remains soluble in the final aqueous buffer.
- Increase the Final Co-solvent Concentration: If your experimental system can tolerate it, increasing the final percentage of DMSO (e.g., from 0.1% to 0.5% or 1%) can help maintain solubility. Always check the tolerance of your cell lines or enzymes to the final DMSO concentration.
- Use Solubility Enhancers: Complexation agents like cyclodextrins (e.g., HP-β-CD) have been shown to improve the dissolution rate and solubility of tedizolid.[5]
- Utilize Sonication or Gentle Warming: After dilution, brief sonication or gently warming the solution can help redissolve small amounts of precipitate, but care should be taken to ensure the compound is stable under these conditions.[2]

Q3: What is the aqueous solubility of tedizolid phosphate?

A3: Tedizolid phosphate is generally considered to have low aqueous solubility, especially at acidic pH.[1][3][5] Its solubility is highly dependent on the pH of the solution. At a pH below 4, the solubility is very low (e.g., 0.1 mg/mL in water at pH 3.9), but it increases dramatically to over 195 mg/mL in phosphate buffer at pH 6.0 and above.[4]

Q4: How should I store tedizolid phosphate powder and its stock solutions?

A4: Tedizolid phosphate powder should be stored at -20°C for long-term stability (up to 3 years).[1] Stock solutions prepared in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to a year or at -20°C for up to one month.[1]

Q5: Is tedizolid phosphate stable in solution?

A5: Tedizolid phosphate is stable across a pH range of 3 to 8.[5] Studies have shown it to be stable in aqueous solutions for at least 4 hours at room temperature.[6] However, it shows significant degradation under oxidative and hydrolytic (acidic or alkaline) stress conditions.[7] It is recommended to prepare fresh dilutions for each experiment from a frozen stock solution.

Solubility Data Summary



The following table summarizes the solubility of tedizolid phosphate in various solvents and conditions.

Solvent / Condition	Solubility	
Primary Stock Solvents		
DMSO	22 mg/mL (48.85 mM)[1]	
DMSO (anhydrous)	≥ 36 mg/mL (79.94 mM)[2]	
Aqueous & Other Solvents		
Water	Insoluble[1][3]	
Water (with ultrasonic treatment)	0.1 mg/mL (0.22 mM)[2]	
Ethanol	Insoluble[1][3]	
pH-Dependent Aqueous Solubility		
Water (pH 3.9)	0.1 mg/mL[4]	
0.1% Phosphoric Acid (pH 2.0)	0.003 mg/mL[4]	
0.05 M Potassium Biphthalate (pH 4.0)	0.5 mg/mL[4]	
0.05 M Potassium Phosphate (pH 6.0)	>195 mg/mL[4]	
0.05 M Sodium Phosphate (pH 8.0)	>200 mg/mL[4]	
0.1 M Potassium Borate (pH 9.0)	>200 mg/mL[4]	
Co-solvent Systems		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (4.62 mM)[2]	

Experimental Protocols

Protocol 1: Preparation of Tedizolid Phosphate Stock Solution in DMSO



Objective: To prepare a high-concentration stock solution of tedizolid phosphate for use in in vitro assays.

Materials:

- Tedizolid phosphate powder
- Anhydrous (fresh) Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Procedure:

- Allow the tedizolid phosphate powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of tedizolid phosphate powder in a sterile tube.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., 10 mg/mL or 22 mM).
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.[2]
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes in sterile, single-use tubes to minimize freezethaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[1]

Protocol 2: Preparing Working Solutions for a Broth Microdilution MIC Assay

Objective: To prepare serial dilutions of tedizolid phosphate in a bacteriological broth for determining the Minimum Inhibitory Concentration (MIC).



Materials:

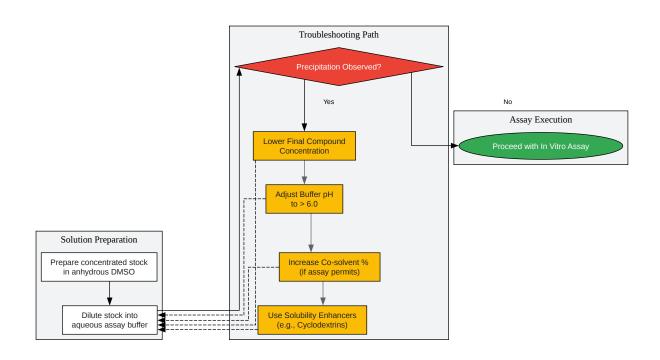
- Tedizolid phosphate DMSO stock solution (from Protocol 1)
- Cation-adjusted Mueller-Hinton Broth (CAMHB) or other appropriate sterile broth[8]
- Sterile 96-well microtiter plates
- Sterile pipette tips

Procedure:

- Thaw an aliquot of the tedizolid phosphate DMSO stock solution at room temperature.
- Perform an intermediate dilution of the stock solution in the assay broth. Crucially, ensure the pH of the broth is ≥ 6.0 to maintain solubility.
- Prepare serial two-fold dilutions of the intermediate solution directly in the 96-well plate using the assay broth.
- Ensure the final concentration of DMSO in each well is below the threshold that affects bacterial growth or the assay's integrity (typically ≤1%).
- Add the standardized bacterial inoculum to each well as per CLSI or EUCAST guidelines.[8]
 [9]
- Incubate the plates under the appropriate conditions (e.g., 35 ± 2°C for 16-20 hours).
- Read the MIC where bacterial growth is completely inhibited.

Troubleshooting and Experimental Workflows





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Caption: Troubleshooting workflow for addressing tedizolid phosphate precipitation.

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